An In-Depth Technical Guide to Cyclophosphamide-d4: Properties and Applications

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Compound of Interest

Compound Name:	*Cyclophosphamide-d4*
CAS No.:	*173547-45-0*
Cat. No.:	*B023394*

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This guide provides a comprehensive overview of the physical and chemical properties of **Cyclophosphamide-d4**, with a primary focus on its critical role in modern bioanalytical and pharmaceutical research. Designed for researchers, scientists, and drug development professionals, this document synthesizes technical data with practical, field-proven insights into its application, particularly as an internal standard in mass spectrometry-based quantification.

Introduction: The Need for a Stable Isotope-Labeled Standard

Cyclophosphamide is a widely used antineoplastic and immunosuppressive agent.[1][2] As a prodrug, it requires metabolic activation in the liver by cytochrome P450 (CYP450) enzymes to exert its therapeutic effect.[3][4][5] The complex pharmacokinetics and metabolic pathways of cyclophosphamide necessitate precise and accurate quantification in biological matrices for therapeutic drug monitoring, dose optimization, and pharmacokinetic studies.[1][6][7]

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To achieve the required level of accuracy and precision in quantitative analysis, especially with powerful techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS), a stable isotope-labeled internal standard is indispensable. **Cyclophosphamide-d4**, a deuterated analog of cyclophosphamide, serves this exact purpose, ensuring robust and reliable bioanalytical methods.[3][8]

Core Physicochemical Properties

Cyclophosphamide-d4 is structurally identical to cyclophosphamide, except for the substitution of four hydrogen atoms with deuterium atoms on the oxazaphosphorine ring.[3] This substitution results in a mass shift of +4 Da, which is fundamental to its utility in mass spectrometry, without significantly altering its chemical behavior during sample preparation and chromatographic separation.

The key physical and chemical properties of **Cyclophosphamide-d4** are summarized below.

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Property	Value	Source(s)
Chemical Name	N,N-bis(2-chloroethyl)tetrahydro-4,5-d2-2H-1,3,2-oxazaphosphorin-4,5-d2-2-amine 2-oxide	[3][9]
CAS Number	173547-45-0	[3][10][11]
Molecular Formula	$C_7H_{11}D_4Cl_2N_2O_2P$	[3][10]
Molecular Weight	265.11 g/mol	[10][12][13]
Appearance	A solid; typically a white to off-white solid or crystalline powder.	[2][3][8]
Solubility	Slightly soluble in Chloroform and Methanol.[2][3][9] The unlabeled form is soluble in water (40 mg/ml).[14]	[2][3][9][14]
Purity	Typically ≥98% chemical purity.	[10]
Isotopic Enrichment	Commonly specified as ≥99% deuterated forms (d_1-d_4).	[3][9]
Storage	Recommended storage at -20°C for long-term stability.	[8][15]

The Rationale for Deuteration: A Bioanalytical Perspective

The primary utility of **Cyclophosphamide-d4** is as an internal standard (IS) for the quantification of cyclophosphamide.[2][3][8] The choice of a stable isotope-labeled IS is considered the gold standard in quantitative mass spectrometry for several critical reasons:

- Co-elution: **Cyclophosphamide-d4** has nearly identical chromatographic properties to the unlabeled analyte. It co-elutes from the liquid chromatography (LC) column, ensuring that

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both compounds experience the same matrix effects and ionization suppression or enhancement at the same time.

- Similar Extraction Recovery: During sample preparation (e.g., protein precipitation, liquid-liquid extraction), the deuterated standard behaves identically to the native analyte, effectively compensating for any analyte loss during the extraction process.
- Correction for Instrument Variability: The IS corrects for fluctuations in the mass spectrometer's performance, such as variations in injection volume or detector response.

By measuring the ratio of the analyte's signal to the known concentration of the internal standard, a highly accurate and precise quantification can be achieved, which is essential for clinical and research applications.[16]

Metabolic Activation Pathway of Cyclophosphamide

To appreciate the bioanalytical challenges, it is crucial to understand the metabolic pathway of the parent drug. Cyclophosphamide is a prodrug that is inactive until it is metabolized in the liver.[4][17] The key activation step is the conversion to 4-hydroxycyclophosphamide, catalyzed by CYP450 enzymes.[5][18] This active metabolite exists in equilibrium with its tautomer, aldophosphamide, which then decomposes into the ultimate cytotoxic agent, phosphoramide mustard, and a toxic byproduct, acrolein.[4][18]

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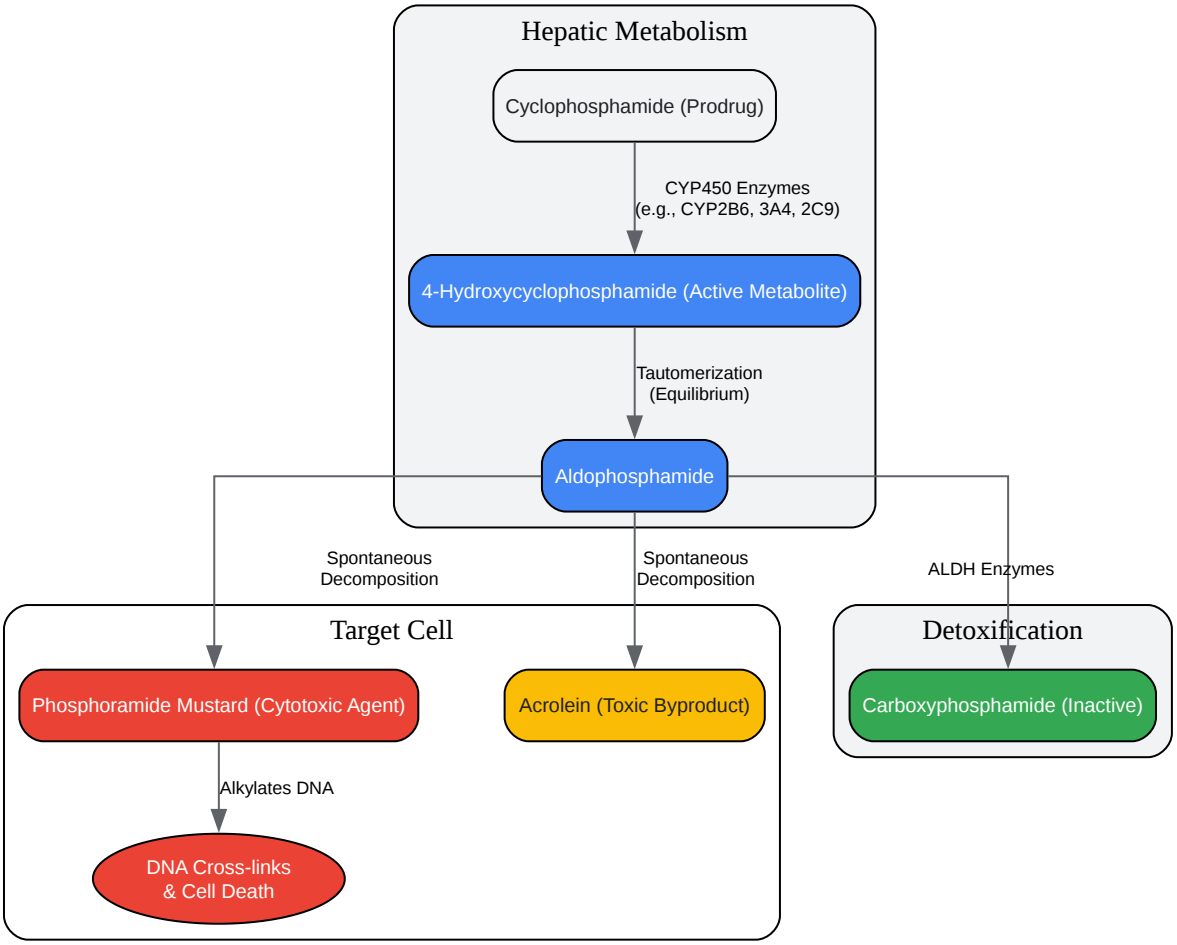

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Caption: Metabolic activation and detoxification pathway of Cyclophosphamide.

Experimental Protocol: Quantification in Human Plasma via UPLC-MS/MS

This section outlines a validated, step-by-step methodology for the simultaneous quantification of cyclophosphamide and its active metabolite, 4-hydroxycyclophosphamide, in a biological

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matrix using a deuterated internal standard. This protocol is synthesized from established methods in the literature.[16][19][20]

Objective: To accurately determine the concentration of cyclophosphamide in human plasma samples using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) with **Cyclophosphamide-d4** as the internal standard.

Materials and Reagents

- Cyclophosphamide analytical standard
- **Cyclophosphamide-d4** (Internal Standard, IS)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

Preparation of Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of cyclophosphamide and **Cyclophosphamide-d4** by dissolving the accurately weighed compounds in methanol.
- Working Standard Solutions: Serially dilute the cyclophosphamide stock solution with a 50:50 mixture of methanol and water to prepare a series of working standards for the calibration curve (e.g., ranging from 10 ng/mL to 40,000 ng/mL).[16]
- Internal Standard Working Solution (e.g., 100 ng/mL): Dilute the **Cyclophosphamide-d4** stock solution with methanol to achieve the final working concentration.

Sample Preparation (Protein Precipitation)

- Aliquot Samples: Pipette 100 µL of plasma samples (calibrators, quality controls, and unknown samples) into 1.5 mL microcentrifuge tubes.

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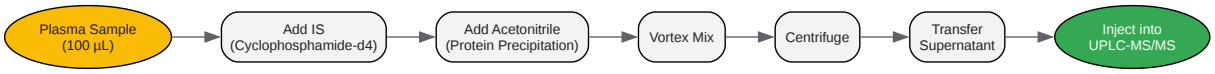
- Add Internal Standard: Add 20 µL of the **Cyclophosphamide-d4** working solution to every tube (except for blank matrix samples).
- Precipitate Proteins: Add 300 µL of ice-cold acetonitrile to each tube.
- Vortex: Vortex mix vigorously for 1 minute to ensure complete protein precipitation.
- Centrifuge: Centrifuge the samples at 14,000 x g for 10 minutes at 4°C.
- Transfer Supernatant: Carefully transfer the clear supernatant to a clean set of tubes or a 96-well plate.
- Evaporate (Optional): Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute: Reconstitute the residue in 100 µL of the mobile phase starting condition (e.g., 95% Water with 0.1% Formic Acid).



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Caption: Bioanalytical sample preparation workflow using protein precipitation.

UPLC-MS/MS Conditions

- Column: A reversed-phase column, such as a Waters Acquity UPLC BEH C18 (2.1 x 100 mm, 1.7 µm), is suitable.[19]
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Flow Rate: 0.2 mL/min.[16]

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- Gradient: A typical gradient would start at 5% B, ramp up to 95% B to elute the compounds, and then return to initial conditions for re-equilibration.
- Ionization Mode: Electrospray Ionization Positive (ESI+).
- Detection: Multiple Reaction Monitoring (MRM).
  - Cyclophosphamide: m/z 261.0 > 140.1[16]
  - **Cyclophosphamide-d4**: m/z 265.1 > 140.1 (Note: The fragment is often the same, the precursor mass provides specificity).

Data Analysis

- Integrate the peak areas for both the cyclophosphamide and **Cyclophosphamide-d4** MRM transitions.
- Calculate the Peak Area Ratio (PAR) = (Peak Area of Analyte) / (Peak Area of IS).
- Construct a calibration curve by plotting the PAR against the known concentrations of the calibrators.
- Perform a linear regression analysis (typically with $1/x^2$ weighting) to determine the best-fit line.
- Calculate the concentration of cyclophosphamide in the unknown samples by interpolating their PAR values from the calibration curve.

Conclusion

Cyclophosphamide-d4 is an essential tool for researchers and clinicians working with the parent drug, cyclophosphamide. Its physical and chemical properties are nearly identical to the analyte of interest, making it the ideal internal standard for correcting variability during sample analysis. The stable incorporation of four deuterium atoms provides the necessary mass shift for specific detection in mass spectrometry without compromising its chemical behavior. The use of **Cyclophosphamide-d4** in validated LC-MS/MS methods, as outlined in this guide, enables the highly accurate, precise, and robust quantification required for meaningful

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pharmacokinetic analysis and therapeutic drug monitoring, ultimately contributing to safer and more effective use of this potent medication.

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